Identity of ETH 1062 (CAS 73487-00-0): A Technical Clarification

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Compound of Interest

Compound Name:	*Cadmium ionophore I*
CAS No.:	*73487-00-0*
Cat. No.:	*B1597261*

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A critical discrepancy has been identified regarding the chemical identity of the substance referenced as ETH 1062 with CAS number 73487-00-0. Publicly available chemical databases and supplier information consistently associate this CAS number with **Cadmium Ionophore I**, a molecule with the chemical formula $C_{22}H_{44}N_2O_2S_2$ and the systematic name N,N,N′,N′-Tetrabutyl-3,6-dioxaoctanedi(thioamide). This compound is a selective ionophore used in electrochemical sensors for the detection of cadmium ions.

This finding contradicts the requested topic for an in-depth technical guide on "ETH 1062 CAS number 73487-00-0" being the chromoionophore "4-(2-Hydroxy-3-((4-nitrophenyl)diazenyl)naphthalen-1-yl)-N-(n-octadecyl)benzenesulfonamide." This latter compound is an azo dye, a class of molecules known for their color-changing properties in response to chemical stimuli, making them suitable for optical sensing applications.

The designation "ETH" followed by a number often originates from the Swiss Federal Institute of Technology Zurich (ETH Zurich), a renowned institution for the development of ionophores and other chemical sensors. While it is plausible that "ETH 1062" could be an internal or less common identifier for the specified chromoionophore, the overwhelming evidence in public domains links this designation and the provided CAS number to the cadmium ionophore.

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To ensure the scientific accuracy and integrity of the requested technical guide, it is imperative to resolve this ambiguity. We are currently unable to proceed with the development of an in-depth guide on a compound with conflicting identities.

We kindly request clarification from the user on the intended subject of the technical guide. Specifically, we ask for confirmation of the correct CAS number for the chromoionophore of interest, or verification that "ETH 1062" is indeed a valid, albeit less common, name for "4-(2-Hydroxy-3-((4-nitrophenyl)diazenyl)naphthalen-1-yl)-N-(n-octadecyl)benzenesulfonamide."

Upon receiving this clarification, we will be able to proceed with gathering the necessary technical information, including its mechanism of action, protocols for use in optical sensors, and performance characteristics, to generate the comprehensive and accurate technical guide as originally requested.

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Contact our Ph.D. Support Team for a compatibility check

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